Technical Application Note: Precision Coupling of Acetylated Lysine Derivatives in SPPS

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Compound of Interest

Compound Name:	*AC-Lys(AC)-OH*
CAS No.:	*499-86-5*
Cat. No.:	*B556374*

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Executive Summary & Reagent Distinction

In the synthesis of epigenetically modified peptides (e.g., Histone H3/H4 tails), the incorporation of acetylated lysine is a critical step. However, the nomenclature **AC-Lys(AC)-OH** often leads to confusion between two distinct experimental goals.[1][2]

It is vital to distinguish between the Terminal Capping Reagent and the Internal Building Block before selecting a protocol.

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Reagent	Structure	Application	Critical Limitation
Ac-Lys(Ac)-OH	ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted"> -acetyl- -acetyl-L-lysine	N-Terminal Termination Only. Used to add the final residue to a chain, capping the N-terminus immediately. [2]	Cannot be extended. The ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted"> -acetyl group is stable to piperidine; no further amino acids can be coupled.[2]
Fmoc-Lys(Ac)-OH	ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted"> -Fmoc- -acetyl-L-lysine	Internal Incorporation. Used to place an acetyl-lysine in the middle of a sequence. [2]	Requires standard Fmoc removal to continue synthesis.[2]

This guide focuses on the specific request for **Ac-Lys(Ac)-OH** (Protocol A), while providing the necessary context for Fmoc-Lys(Ac)-OH (Protocol B) to ensure experimental success.

Scientific Mechanism: The Racemization Risk

The Oxazolone Pathway

Coupling ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

-acetylated amino acids (like **Ac-Lys(Ac)-OH**) carries a significantly higher risk of racemization than

-urethane protected amino acids (Fmoc/Boc).[2]

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When the carboxyl group of an ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

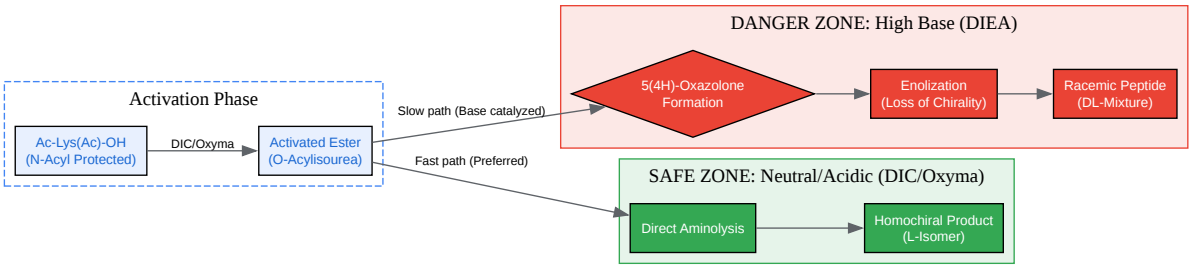
-acyl amino acid is activated, the carbonyl oxygen of the

-acetyl group can nucleophilically attack the activated ester, forming a 5(4H)-oxazolone intermediate. This intermediate readily enolizes, destroying the chirality at the alpha-carbon.[1]

- High Risk: Activation with strong bases (e.g., HATU/DIEA).[1][2] The base promotes proton abstraction from the oxazolone, accelerating racemization.
- Low Risk: Carbodiimide activation (DIC) with acidic/neutral additives (Oxyma Pure).[1][2]

Visualization: Racemization Logic & Prevention

The following diagram illustrates the mechanistic pathway and the intervention point for preserving chirality.



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Caption: Mechanistic divergence of N-acyl amino acid activation. High base conditions promote the Oxazolone pathway leading to racemization.

Protocol A: N-Terminal Capping with **Ac-Lys(Ac)-OH**

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Objective: Couple **Ac-Lys(Ac)-OH** to the N-terminus of a resin-bound peptide.[1][2] Scale: 0.1 mmol (Example).

Reagents & Preparation[1][2][3][4][5][6][7][8][9][10][11]

- Amino Acid:**Ac-Lys(Ac)-OH** (MW ~230.26 g/mol).[1][2] Use 5-fold excess.
- Activator: DIC (Diisopropylcarbodiimide).[1][2][3]
- Additive: Oxyma Pure (Ethyl cyano(hydroxyimino)acetate).[1][2] Note: Oxyma is superior to HOBt for suppressing racemization.[1]
- Solvent: NMP (N-methyl-2-pyrrolidone).[1][2]
  - Why NMP? Acetylated amino acids are polar and prone to aggregation.[2] NMP offers better solvation than DMF for this specific derivative.[2][4]

Step-by-Step Procedure

- Resin Preparation:
  - Ensure the N-terminal Fmoc of the previous residue has been removed.[1]
  - Wash resin 3x with DMF, then 3x with NMP.[2]
- Cocktail Preparation (Pre-activation):
  - In a clean vial, dissolve 115 mg (0.5 mmol) of **Ac-Lys(Ac)-OH** in 2.5 mL NMP.
  - Add 0.5 mmol (approx. 71 mg) of Oxyma Pure.[1][2] Vortex until dissolved.[2]
  - Immediately before adding to the resin, add 78 µL (0.5 mmol) of DIC.
  - CRITICAL: Do not let this mixture sit for >2 minutes. Long pre-activation of N-acyl amino acids increases oxazolone formation.[1][2]
- Coupling:
  - Add the activated solution to the resin.

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- Temperature: Room Temperature (25°C) is recommended to minimize racemization.[1][2] If microwave is required, do not exceed 50°C.[2]
- Time: 60 minutes (Room Temp) or 10 minutes (Microwave at 50°C).

- Washing:
  - Drain and wash resin 3x with NMP.[2]
  - Optional: Perform a Kaiser test.[2] If blue (incomplete), repeat the coupling.

Protocol B: Internal Incorporation (Fmoc-Lys(Ac)-OH)

Objective: Incorporate an acetyl-lysine in the middle of a sequence (e.g., H3K9ac).[1][2]

Reagents

- Amino Acid:Fmoc-Lys(Ac)-OH (MW ~410.5 g/mol).[1][2]
- Activator: DIC/Oxyma (Preferred) or HBTU/DIEA (Acceptable, as the Fmoc group prevents oxazolone formation).[1][2]

Step-by-Step Procedure

- Solubility Check:
  - Fmoc-Lys(Ac)-OH can be less soluble than standard Fmoc-Lys(Boc)-OH.[1][2]
  - Recommendation: Dissolve in DMF/DMSO (90:10) if precipitation is observed in pure DMF.[2]

- Coupling:
  - Use standard SPPS cycles (e.g., 5 eq AA, 5 eq Activator, 10 eq Base if using HBTU).[1]
  - Reaction Time: Extend coupling time by 50% (e.g., 45-60 mins) compared to standard residues, as the side-chain acetylation adds steric bulk and polarity.

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- Fmoc Removal:
  - Standard 20% Piperidine in DMF is effective.[2] The ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

    -acetyl group is stable to piperidine.[2]

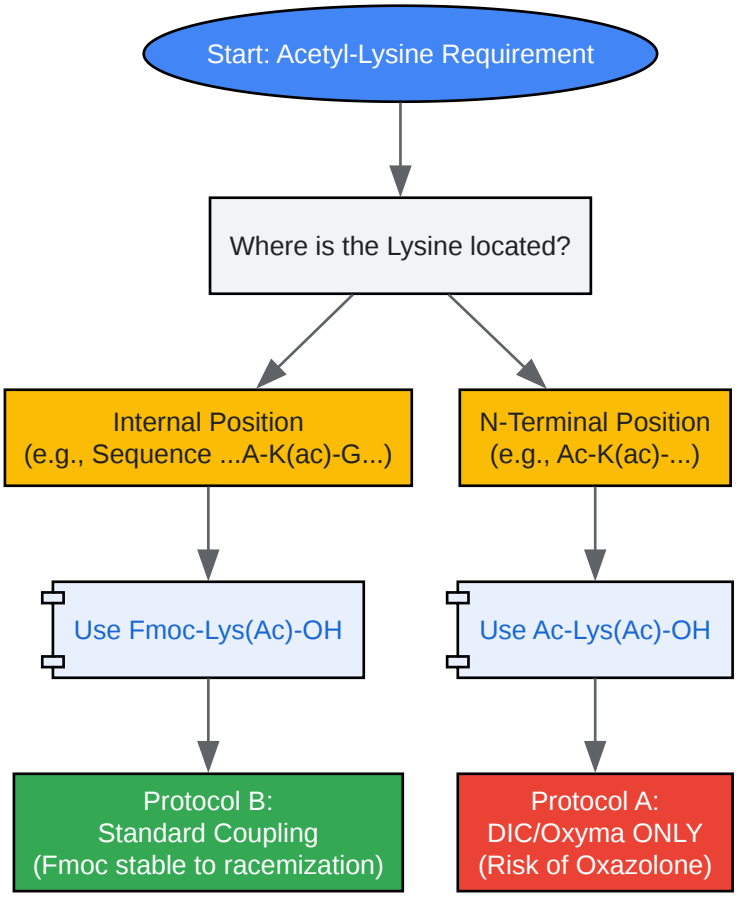
Troubleshooting & Optimization

Issue	Cause	Solution
Racemization (D-isomer detected)	High base usage during coupling of Ac-Lys(Ac)-OH.[1][2]	Switch to DIC/Oxyma (Base-free).[1][2] Avoid HATU/DIEA for the final capping step.
Incomplete Coupling	Aggregation of the acetylated chain.	Use NMP as the primary solvent. Perform "Double Coupling" (repeat step 3).
Precipitation in Vial	Low solubility of Acetyl-Lys derivatives.[1][2]	Add 10-20% DMSO to the coupling cocktail.[1][2] Warm to 35°C briefly to dissolve.
Unexpected Mass (+42 Da)	Acetylation of the N-terminus before coupling.[1][2]	Ensure the resin was thoroughly washed after the previous deprotection step to remove traces of piperidine/acetate.

Decision Logic Workflow

Use this flowchart to determine the correct reagent and protocol for your synthesis.

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Caption: Reagent selection logic based on peptide sequence position.

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